

A Technical Guide to the Developmental Coordination Disorder Questionnaire (DCDQ'07)

Author: BenchChem Technical Support Team. **Date:** December 2025

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The Developmental Coordination Disorder Questionnaire (**DCDQ'07**) is a widely utilized parent-report screening instrument designed to identify children who may have Developmental Coordination Disorder (DCD). This guide provides a comprehensive overview of the questionnaire, its psychometric properties, and its application in research and clinical settings, tailored for an audience of researchers, scientists, and drug development professionals.

Introduction to the DCDQ'07

The **DCDQ'07** is a 15-item questionnaire developed to be a simple, time-efficient, and cost-effective tool for screening children aged 5 to 15 years for DCD. It relies on parental observations of a child's motor performance in everyday situations. The questionnaire was revised from an earlier version to improve its psychometric properties and is now used globally, with validated translations in numerous languages. Its primary function is to determine if a more in-depth motor assessment by a trained professional is warranted.

Structure and Scoring

The 15 items of the **DCDQ'07** are conceptually grouped into three distinct factors related to motor skill:

- **Control During Movement:** This section assesses the child's ability to control their body while in motion, including tasks like running, jumping, and throwing a ball.

- **Fine Motor/Handwriting:** This factor focuses on tasks requiring fine motor precision, such as writing, drawing, and handling small objects.
- **General Coordination:** This includes items related to overall balance and coordination in various daily activities.

Parents rate their child's performance for each item on a 5-point Likert scale compared to their peers. Lower scores indicate a greater degree of difficulty with the described motor tasks. The total score ranges from 15 to 75, with lower scores suggesting a higher likelihood of DCD. Specific cutoff scores, which vary by age, are used to classify children into categories such as "indication of or suspect for DCD" and "not an indication of DCD."

Scoring and Interpretation

The total score is compared against age-specific cutoff points to classify a child's risk for DCD.

Table 1: **DCDQ'07** Total Score Interpretation by Age Group

Age Group	Total Score Range	Interpretation
5 years 0 months to 7 years 11 months	15 - 46	Indication of or Suspect for DCD
	47 - 75	Probably not DCD
8 years 0 months to 9 years 11 months	15 - 55	Indication of or Suspect for DCD
	56 - 75	Probably not DCD
10 years 0 months to 15 years 0 months	15 - 57	Indication of or Suspect for DCD
	58 - 75	Probably not DCD

Note: These cutoff scores were established based on the original validation studies. Cultural and population differences may necessitate the validation of adjusted cutoff scores.

Psychometric Properties

The utility of a screening tool is determined by its reliability and validity. The **DCDQ'07** has been rigorously evaluated and has demonstrated strong psychometric properties across numerous studies.

Reliability refers to the consistency and stability of the measurement.

Table 2: Reliability of the **DCDQ'07**

Reliability Type	Measure	Value(s)	Study
Internal Consistency	Cronbach's Alpha	0.94	Wilson et al. (2009) [1]
	Cronbach's Alpha (Full Scale)	0.881	Parmar et al. (2014)
	Cronbach's Alpha (Control During Movement)	0.813	Parmar et al. (2014)
	Cronbach's Alpha (Fine Motor/Handwriting)	0.869	Parmar et al. (2014)
	Cronbach's Alpha (General Coordination)	0.728	Parmar et al. (2014)
Test-Retest Reliability	Intraclass Correlation Coefficient (ICC)	0.94	Tseng, Fu, Wilson, & Hu (2010)[2]
	Intraclass Correlation Coefficient (ICC)	0.97	Prado, Magalhaes, & Wilson (2009)[2]

Validity assesses whether the questionnaire truly measures the construct it is intended to measure (i.e., motor coordination difficulties).

Table 3: Validity of the **DCDQ'07**

Validity Type	Comparison Measure	Value(s)	Study
Concurrent Validity	Movement Assessment Battery for Children (MABC)	$r = 0.55$	Wilson et al. (2009) [1]
	Test of Visual-Motor Integration (VMI)	$r = 0.42$	Wilson et al. (2009) [1]
	Bruininks-Oseretsky Test of Motor Proficiency, 2nd Ed. (BOT-2)	$r = 0.55$	de Moura et al. (2016)
Construct Validity	Factor Analysis	A three-factor solution ("Control During Movement", "Fine Motor", "General Coordination") was confirmed, accounting for 70.3% of the variance.	Rivard et al. (2012) [3]
Diagnostic Accuracy	Overall Sensitivity	85% [1] [4]	Wilson et al. (2009)
	Overall Specificity	71% [1] [4]	Wilson et al. (2009)

Sensitivity refers to the ability of the test to correctly identify children with DCD, while specificity is the ability to correctly identify children without DCD.[\[2\]](#)

Experimental Protocols

The validation and application of the **DCDQ'07** involve specific and detailed methodologies. Below is a generalized protocol synthesized from typical validation studies.

- Participant Recruitment:

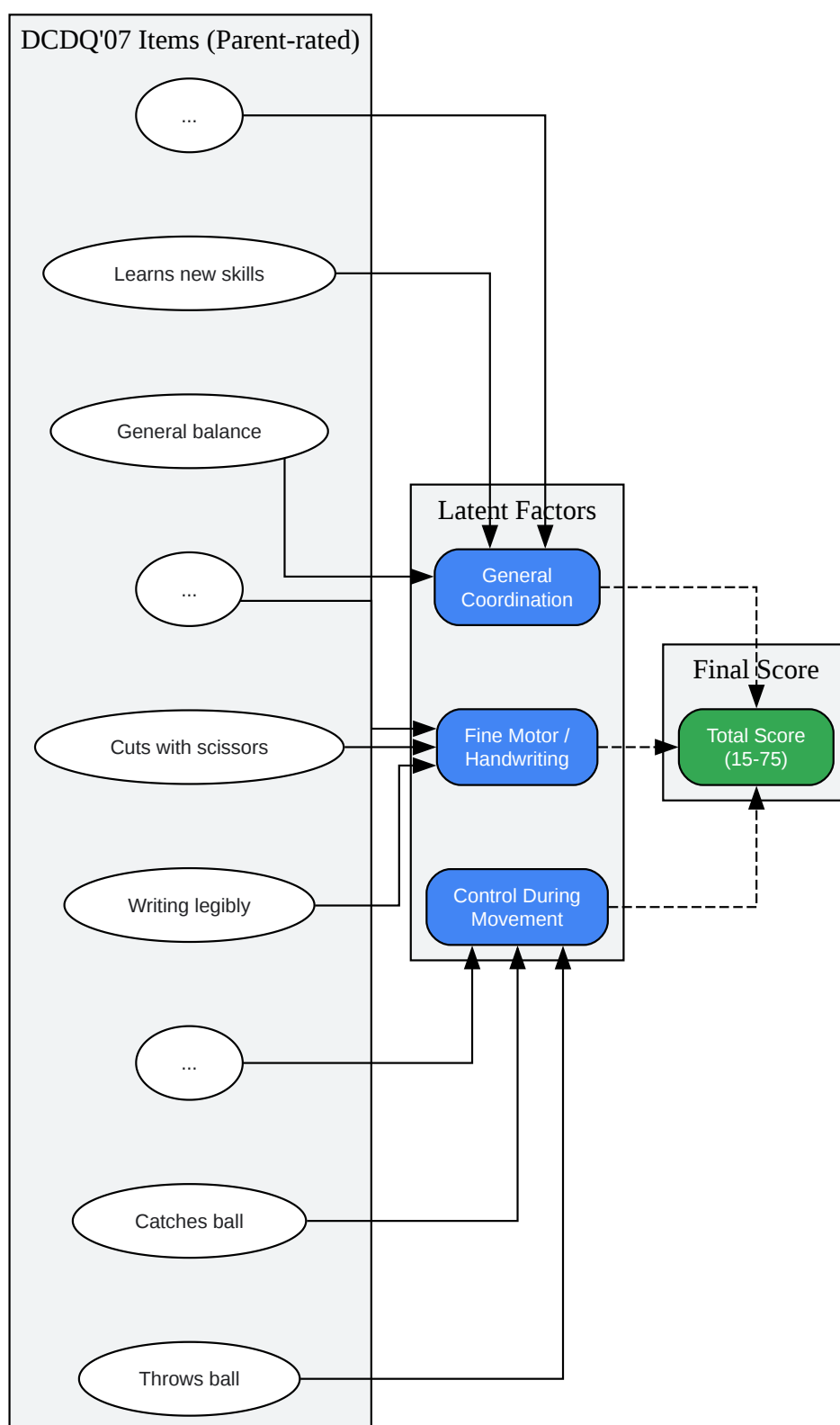
- A large, population-based sample of children within the 5-15 year age range is recruited, often from schools or community centers, to establish normative data.
- A second, clinically-referred sample of children with suspected or diagnosed motor difficulties is also recruited.
- Exclusion criteria are clearly defined (e.g., neurological conditions that could explain motor difficulties, such as cerebral palsy).
- Data Collection:
 - Parents/guardians of all participants are provided with the **DCDQ**'07 to complete. Demographic information (child's age, sex) is also collected.
 - A subgroup of children from both the community and clinical samples undergoes direct motor assessment by a trained professional using a gold-standard instrument, most commonly the Movement Assessment Battery for Children, Second Edition (MABC-2).
 - The administration of the **DCDQ**'07 and the MABC-2 are typically counterbalanced to avoid order effects.
- Statistical Analysis:
 - Reliability: Internal consistency is assessed using Cronbach's alpha. Test-retest reliability is determined by having a subset of parents complete the questionnaire a second time after a short interval (e.g., 2-4 weeks) and calculating the Intraclass Correlation Coefficient (ICC).
 - Validity:
 - Concurrent validity is established by calculating the Pearson correlation coefficient between the **DCDQ**'07 total scores and the MABC-2 total scores.
 - Construct validity is often examined using factor analysis to confirm the three-factor structure of the questionnaire.[3] It is also assessed by comparing the mean **DCDQ**'07 scores between typically developing children and children diagnosed with DCD (using a

t-test or ANOVA), with the expectation that the DCD group will have significantly lower scores.

- Diagnostic Accuracy: Sensitivity and specificity are calculated using the MABC-2 as the reference standard. A Receiver Operating Characteristic (ROC) curve analysis is performed to determine the optimal cutoff scores for the **DCDQ**'07 that best balance sensitivity and specificity. Logistic regression modeling is often used to generate age-specific cutoff scores.[\[1\]](#)[\[4\]](#)

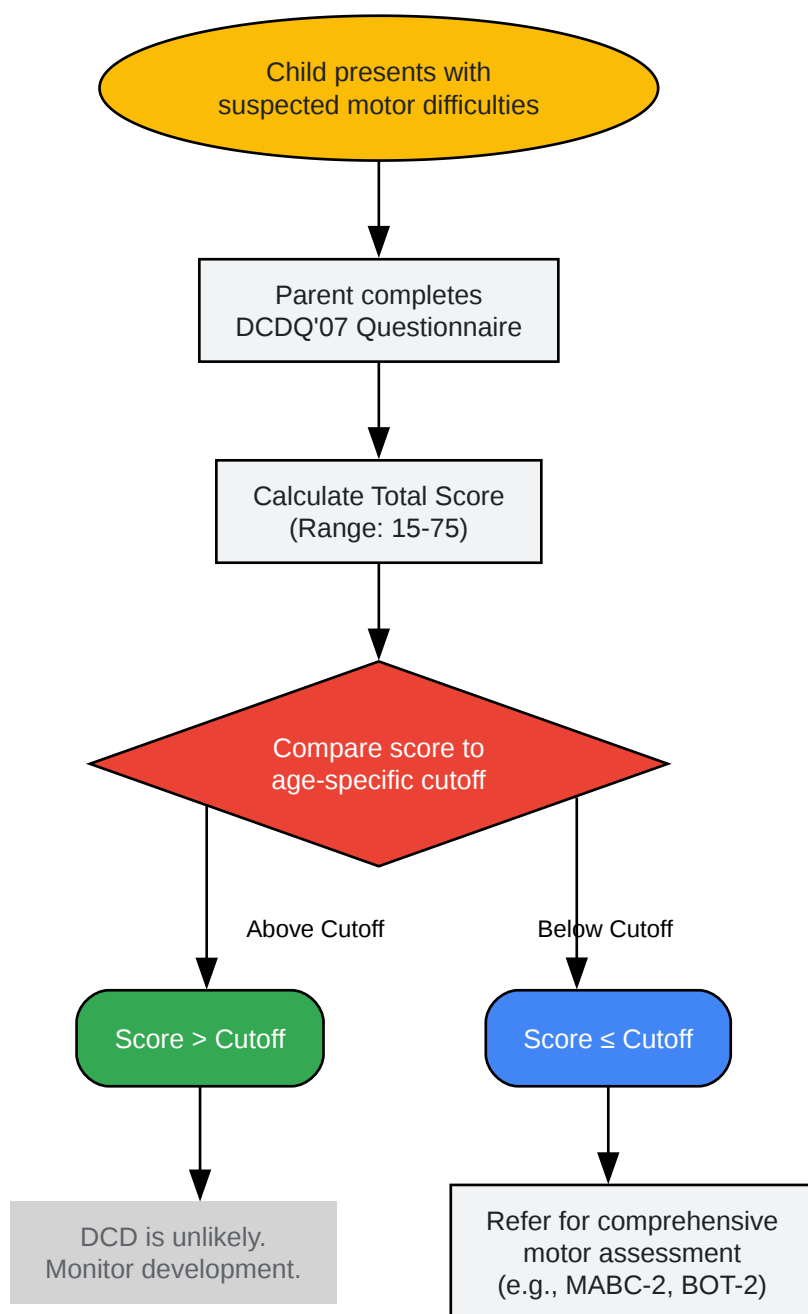
Diagrams and Workflows

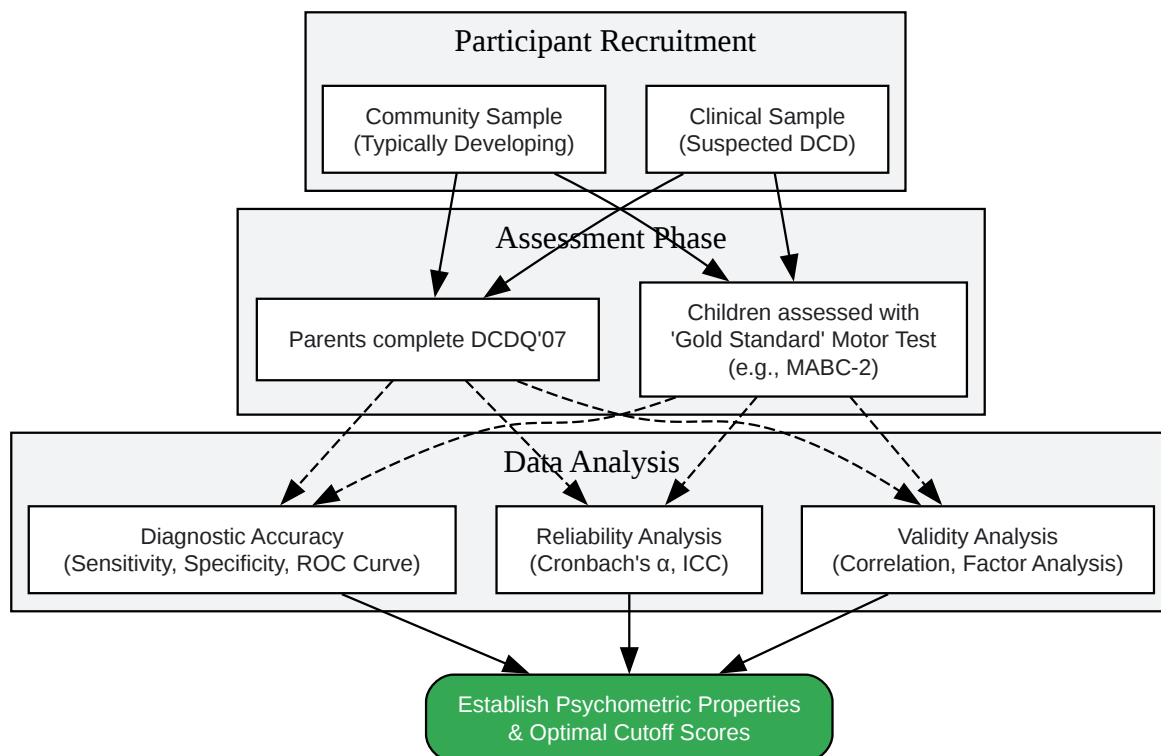
Visual representations of the conceptual structure and application of the **DCDQ**'07 can clarify its role in research and clinical practice.



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Caption: Conceptual structure of the **DCDQ'07**.





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